

The (R)-gamma-Valerolactone Compliance & Characterization Matrix

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Compound of Interest

Compound Name: (R)-gamma-Valerolactone

CAS No.: 37031-30-4; 58917-25-2

Cat. No.: B2831115

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A Technical Standard for Pharmaceutical Research Part 1: Executive Technical Summary

(R)-gamma-Valerolactone ((R)-GVL) presents a unique duality in modern pharmaceutical research. Chemically, it is a high-value chiral building block and a "green" dipolar aprotic solvent derived from lignocellulosic biomass.[1] Legally, however, it exists in a precarious gray zone.[2] While GVL itself is not a Schedule I controlled substance under the US Controlled Substances Act (CSA), it is a metabolic prodrug to gamma-hydroxyvaleric acid (GHV), a structural and functional analogue of GHB (gamma-hydroxybutyrate).

For researchers, this creates a "constructive liability." If (R)-GVL is mishandled, diverted, or insufficiently documented, it may be prosecuted under the Federal Analogue Act (21 U.S.C. § 813) as a controlled substance analogue intended for human consumption.

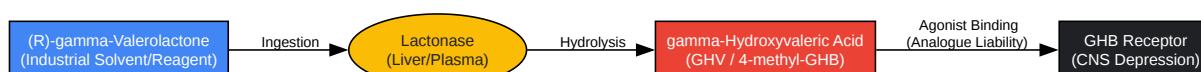
This guide establishes the Standard of Care for handling (R)-GVL, integrating strict chain-of-custody protocols with high-precision chiral validation to ensure scientific reproducibility and legal immunity.

Part 2: The Legal & Metabolic Nexus

To understand the compliance requirement, one must understand the metabolic activation that triggers the legal risk. Unlike GBL (gamma-butyrolactone), which converts directly to GHB, GVL converts to GHV (4-methyl-GHB).[3][4][5][6]

2.1 The Metabolic Pathway (DOT Diagram)

The following diagram illustrates the metabolic conversion that subjects GVL to "Analogue" scrutiny.



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Figure 1: Metabolic activation of GVL to GHV.[5] The red node (GHV) represents the compound triggering Analogue Act provisions if human consumption is implied.

2.2 Regulatory Status by Jurisdiction[3][6][7]

Jurisdiction	Regulatory Classification	Research Implication
United States	Not Scheduled (List Chemical Watch). Subject to Analogue Act if intended for consumption.[8]	Strict "Not for Human Use" labeling required. Diversion control mandatory.
European Union	Not Scheduled (REACH Registered).	Standard chemical handling.[1] Monitoring for diversion to illicit markets recommended.
Canada	Schedule VI (Precursor Control Regulations - Class A).	Requires End-Use Declaration. Import/Export permits may apply.
China	General Chemical.	Standard hazardous chemical management (Flammable).

Part 3: Compliance & Custody Protocols

To mitigate the risk of "constructive intent" under the Analogue Act, laboratories must implement a Defensive Documentation Strategy.

3.1 Procurement & Chain of Custody

- Vendor Qualification: Purchase only from ISO 17034 accredited reference material producers or established chemical suppliers (e.g., Sigma-Aldrich, Cayman Chemical). Avoid "gray market" or direct-to-consumer online marketplaces.
- End-User Statement (EUS): Regardless of vendor requirements, generate an internal EUS stating:
 - Specific Research Purpose: (e.g., "Chiral synthesis intermediate for Polymer X").
 - Volume Justification: Match purchase volume to experimental design.
 - Non-Human Clause: Explicitly state "Material is for in-vitro / synthetic use only. Not for clinical or in-vivo application."^[9]

3.2 Storage & Access Control

- Physical Security: Store (R)-GVL in a locked flammables cabinet. Access should be restricted to authorized personnel only.
- Inventory Logging: Maintain a running log of usage (mL used, date, user, experiment ID). Discrepancies in volume (>5%) must be investigated immediately to rule out diversion.

Part 4: Scientific Integrity – Chiral Validation Standards

Commercial GVL is often racemic. For pharmaceutical applications, the (R)-enantiomer is frequently the bioactive or desired metabolic probe. Using racemic GVL in place of (R)-GVL invalidates metabolic data and safety profiles.

The Protocol: You must validate the enantiomeric excess (% ee) of incoming raw materials before use.

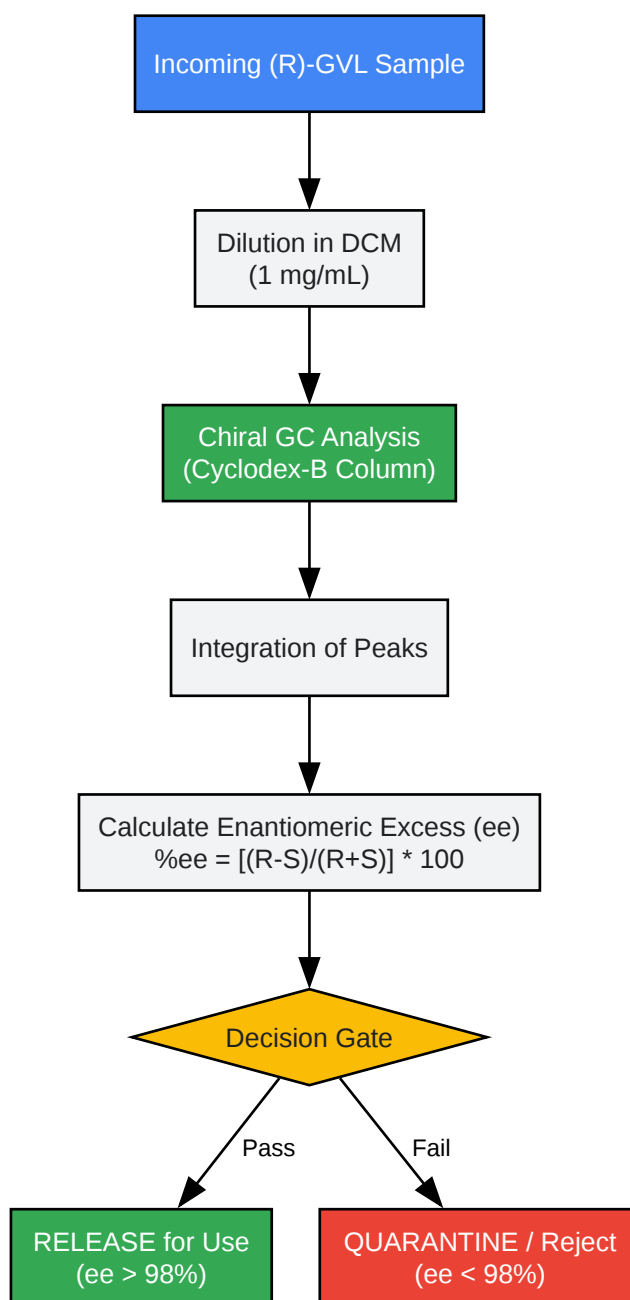
4.1 Analytical Method: Chiral GC-FID

Rationale: Gas Chromatography provides superior resolution for volatile lactones compared to HPLC.

Instrument Parameters:

- System: Agilent 7890B GC (or equivalent) with FID.
- Column: Cyclodex-B (30 m x 0.25 mm x 0.25 μ m) or equivalent
-cyclodextrin phase.
- Carrier Gas: Helium @ 1.0 mL/min (Constant Flow).
- Inlet: Split mode (50:1), 250°C.
- Oven Program:
 - Hold 50°C for 2 min.
 - Ramp 2°C/min to 140°C.
 - Hold 140°C for 5 min.
- Detection: FID @ 280°C.

Validation Workflow (DOT Diagram):



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Figure 2: Quality Control workflow for verifying stereochemical purity of (R)-GVL.

Part 5: Handling & Safety Specification

(R)-GVL is a Class 3 Flammable Liquid. While less volatile than GBL, it presents specific hazards.

Safety Data Sheet (SDS) Summary:

- CAS Number: 58917-26-3 (Specific to (R)-isomer) / 108-29-2 (Racemic).
- GHS Classification:
 - Flammable Liquid (Category 4) - Note: Flash point is ~81°C, often classified as combustible rather than highly flammable depending on regional standards (e.g., OSHA vs. CLP).
 - Eye Irritation (Category 2A).[\[10\]](#)
- PPE Requirements: Nitrile gloves (0.11 mm thickness, breakthrough >480 min), safety goggles, flame-retardant lab coat.

Disposal Protocol: Do NOT dispose of (R)-GVL down the drain.

- Collect in a dedicated "Non-Halogenated Organic Solvent" waste stream.
- Label waste container clearly to prevent mixing with strong oxidizers (risk of exothermic reaction).
- Incineration is the preferred method of destruction to ensure no environmental leaching or diversion.

Part 6: References

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